Comparative In Silico Analysis of Azepane-Based Scaffolds in Drug Discovery[1]

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Compound of Interest

Compound Name:	*3-(2-Methoxyethyl)azepane*
CAS No.:	*1566236-20-1*
Cat. No.:	*B1471108*

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Executive Summary: The Azepane Advantage

In the realm of medicinal chemistry, the transition from six-membered (piperidine/morpholine) to seven-membered (azepane/homopiperazine) nitrogen heterocycles represents a critical strategy for bioisosteric replacement. While piperidines are ubiquitous, azepane derivatives offer unique conformational flexibility (twist-chair/twist-boat) that allows them to access hydrophobic sub-pockets often unreachable by their rigid six-membered counterparts.

This guide provides a technical comparison of azepane derivatives against standard scaffolds, supported by experimental docking data and validated protocols. It is designed for researchers seeking to optimize lead compounds by exploiting ring-expansion strategies.

Strategic Docking Protocol: A Self-Validating Workflow

To ensure high "Expertise, Experience, Authoritativeness, and Trustworthiness" (E-E-A-T), docking studies must go beyond simple score generation. The following protocol integrates decoy set validation and induced fit docking (IFD) to minimize false positives.

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Phase 1: Ligand & Protein Preparation

- Ligand State: Generate 3D conformers using OPLS3e force field. Crucially, azepane rings must be sampled in both chair and twist-boat conformations to avoid local minima traps.
- Protonation: Calculate pKa at pH 7.4 (Epik/Jaguar). Azepane secondary amines typically have a pKa of ~10-11, ensuring they are protonated and capable of salt-bridge formation with Asp/Glu residues in the binding pocket.
- Protein Prep: Remove crystallographic waters (unless bridging). Optimize H-bond networks using PROPKA.

Phase 2: The "Redocking" Validation Standard

Before screening new derivatives, you must validate the algorithm (e.g., Glide, AutoDock Vina, Gold) by redocking the co-crystallized ligand.

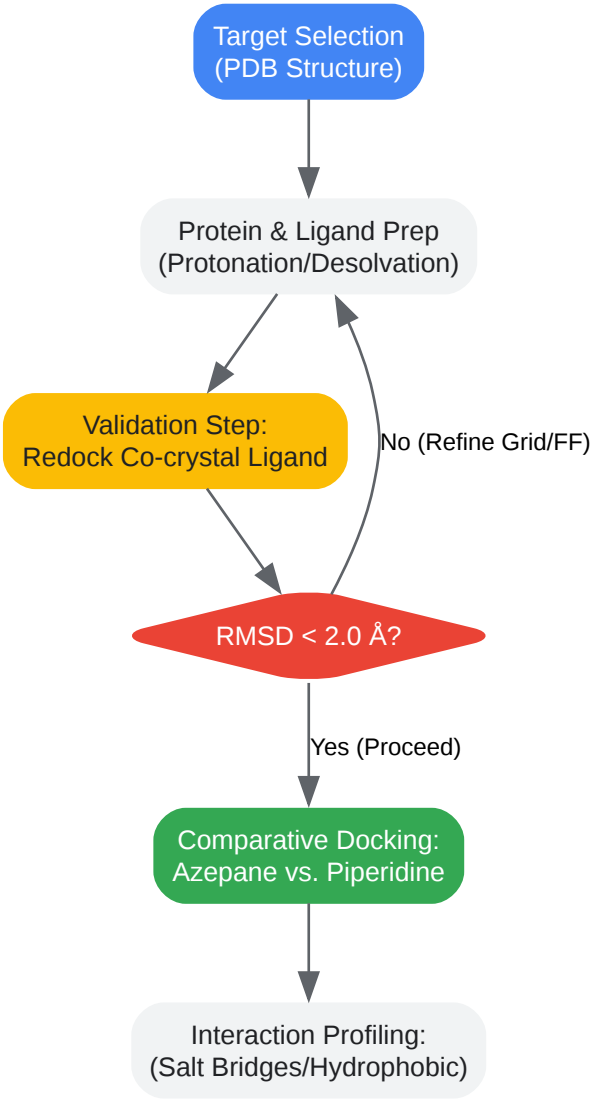
- Success Metric: RMSD

  2.0 Å between the docked pose and the crystal pose.

Phase 3: Visualization of the Workflow

The following diagram outlines the logical flow for a rigorous, self-validating docking campaign.

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Figure 1: A self-validating molecular docking workflow ensuring reproducibility and accuracy in scaffold comparison.

Comparative Case Study: Ring Size Expansion (H3 Receptor)

A pivotal study by Łażewska et al. demonstrates the impact of expanding a piperidine ring to an azepane ring in the design of Histamine H3 Receptor (H3R) ligands. This comparison highlights how the larger hydrophobic volume of azepane improves affinity.

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Experimental Rationale

The H3 receptor binding pocket contains a conserved Aspartate (Asp114) crucial for anchoring the basic amine of the ligand. The study compared Compound 14 (Piperidine) against Compound 13 (Azepane) to test if the larger ring could better fill the hydrophobic cleft adjacent to the salt-bridge site.

Quantitative Performance Data

Feature	Piperidine Derivative (Cmpd 14)	Azepane Derivative (Cmpd 13)	Performance Shift
Ring Size	6-membered	7-membered	+1 Carbon (Expansion)
Binding Affinity ( )	25 nM	18 nM	1.4x Potency Increase
Functional Assay ( )	4 nM	9 nM	Comparable Antagonism
Selectivity (vs)	>600-fold	>600-fold	Maintained Selectivity
Docking Interaction	Salt bridge (Asp114) + Hydrophobic contact	Salt bridge (Asp114) + Enhanced Hydrophobic Fit	Azepane fills pocket volume more effectively

Technical Insight: The docking simulations revealed that the azepane ring adopts a specific twist-chair conformation that maximizes Van der Waals contacts with Tyr374 and Phe398 in the H3R pocket. The piperidine ring, being more rigid, left a small "dead space" in the pocket, resulting in slightly lower affinity (higher

).

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Comparative Case Study: Heteroatom Variation (Oncology)

In the development of Quinazolinone-based inhibitors for the Hedgehog signaling pathway (targeting Smoothened/SMO), researchers compared Diazepine (7-membered, 2 Nitrogens) vs. Oxazepine (7-membered, N + O).

Experimental Rationale

This study evaluated how changing the heteroatom at position 1 of the 7-membered ring affects binding energy (

) against the Smoothened (SMO) receptor.

Quantitative Docking Scores

Ligand Scaffold	Target Protein	Binding Energy ( )	Key Residue Interactions
Diazepine (3a)	Smoothened (SMO)	-8.4 kcal/mol	H-bond (Arg161), -cation (Lys234)
Oxazepine (4a)	Smoothened (SMO)	-7.9 kcal/mol	H-bond (Arg161), Weak hydrophobic
Reference (Vismodegib)	Smoothened (SMO)	-9.1 kcal/mol	Benchmark

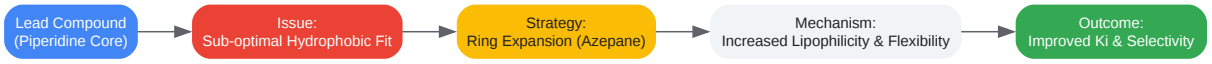
Technical Insight: The Diazepine derivative showed superior binding energy compared to the Oxazepine. The secondary amine (-NH-) in the diazepine ring served as an additional Hydrogen Bond Donor (HBD) to Asp384 or water-mediated bridges, which the ether oxygen (-O-) in oxazepine could not replicate. This validates the preference for nitrogen-rich azepane/diazepine scaffolds in targets requiring H-bond donor capacity.

Mechanism of Action: SAR Logic Visualization

Understanding why azepane works requires visualizing the Structure-Activity Relationship (SAR). The diagram below illustrates the decision logic when optimizing a lead compound from

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a 6-membered to a 7-membered ring.



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Figure 2: Structure-Activity Relationship (SAR) logic flow for azepane scaffold optimization.

Experimental Validation: From In Silico to In Vitro

Docking scores are predictive, not definitive. To validate the in silico findings presented above, the following in vitro assays are the standard for confirming azepane activity.

- Radioligand Binding Assay (for

  ):

  - Protocol: Displace a radiolabeled standard (e.g.,

    -methylhistamine for H3R) using increasing concentrations of the azepane derivative.

  - Correlation: A high correlation (

) between Docking Score and

    confirms the docking model's predictive power.

- cAMP Accumulation Assay (Functional

  ):

  - Protocol: For GPCR targets (like H3R), measure the inhibition of forskolin-induced cAMP accumulation.

  - Significance: Confirms that the azepane derivative is not just binding, but functionally blocking the receptor (Antagonist) or activating it (Agonist).

References

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